

A Comparative Guide to Nucleic Acid Staining: Acridine Orange Base vs. SYBR Green

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Compound of Interest

Compound Name: *Acridine Orange Base*

Cat. No.: *B158528*

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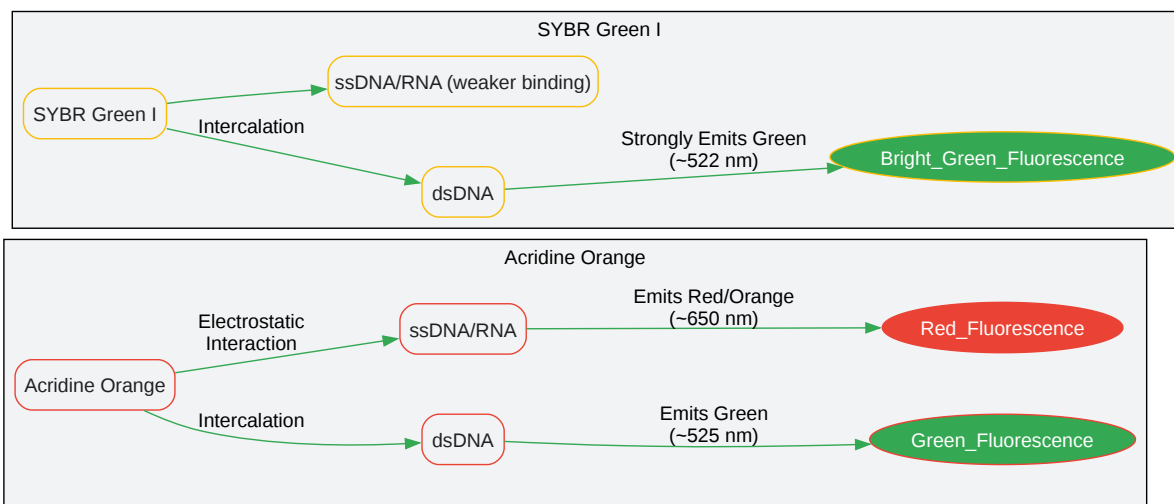
For researchers, scientists, and drug development professionals, the accurate detection and quantification of nucleic acids are fundamental to a vast array of experimental workflows. The choice of fluorescent stain is a critical decision that influences the sensitivity, specificity, and overall reliability of these assays. This guide provides an objective, data-driven comparison of two widely used nucleic acid stains: **Acridine Orange Base** and SYBR Green.

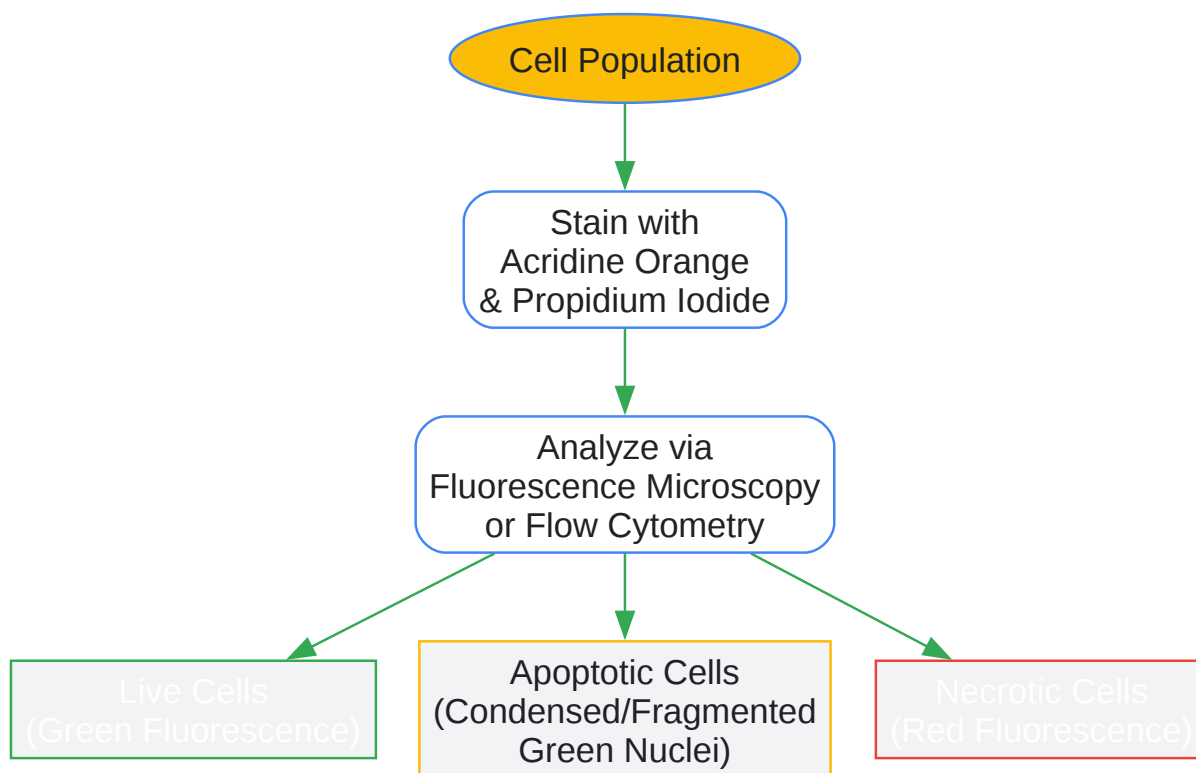
At a Glance: Key Differences

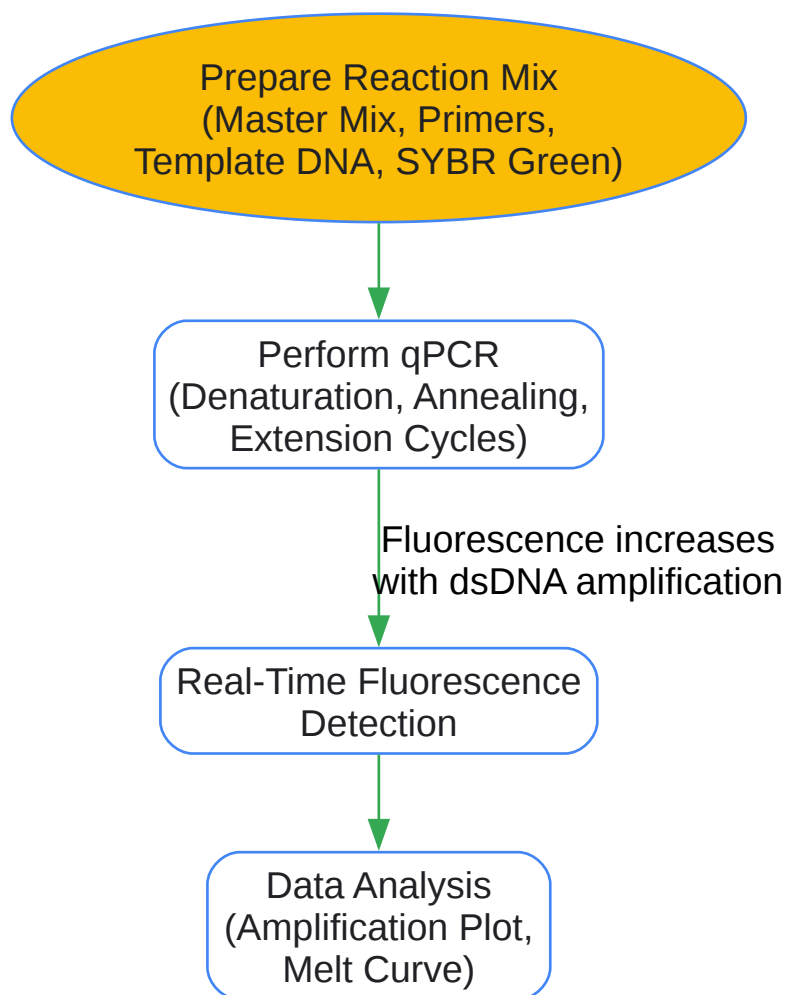
Feature	Acridine Orange Base	SYBR Green I
Binding Preference	Intercalates into dsDNA; electrostatic interaction with ssDNA/RNA	Preferentially intercalates into dsDNA
Fluorescence Emission	Green with dsDNA; Red/Orange with ssDNA/RNA	Green with dsDNA
Cell Permeability	Permeable to live cells	Generally considered cell- permeable
Primary Applications	Cell viability, apoptosis, cell cycle analysis, lysosome staining	qPCR, gel electrophoresis, DNA quantification
Cytotoxicity	Concentration-dependent cytotoxicity	Generally low cytotoxicity at working concentrations
Photostability	Moderate photostability	Low photostability

Mechanism of Action

The fundamental difference between Acridine Orange and SYBR Green lies in their interaction with nucleic acids and the resulting fluorescence.







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